

Application Notes and Protocols for High-Purity Sarcosine-15N in Research

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Compound of Interest

Compound Name: Sarcosine-15N

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and quantitative data for the utilization of high-purity **Sarcosine-15N** in research, with a focus on its application in studying cancer metabolism, particularly in prostate cancer.

Introduction

Sarcosine, an N-methyl derivative of the amino acid glycine, has been identified as a key metabolite in several biological processes and is notably elevated in aggressive prostate cancer.[1][2][3][4] Stable isotope-labeled **Sarcosine-15N** serves as a powerful tool for tracing the metabolic fate of sarcosine and related pathways in vitro and in vivo. Its incorporation into cellular metabolites allows for precise quantification and flux analysis using mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.[5][6][7] This document outlines protocols for metabolic labeling of cancer cell lines with **Sarcosine-15N** and subsequent analysis, as well as providing relevant quantitative data and pathway diagrams.

High-purity **Sarcosine-15N** is available from various suppliers, including MedChemExpress and Eurisotop, ensuring accessibility for research purposes.[5][8]

Key Applications

- Metabolic Flux Analysis (MFA): Tracing the flow of nitrogen from **Sarcosine-15N** through interconnected metabolic pathways.[5][9][10]

- Quantitative Proteomics: Using ^{15}N labeling as an internal standard for accurate protein quantification.[\[7\]](#)
- Cancer Metabolism Studies: Investigating the role of sarcosine in cancer progression and identifying potential therapeutic targets.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[11\]](#)
- Neuroscience Research: Studying the role of sarcosine as a glycine transporter type I (GlyT1) inhibitor and N-methyl-D-aspartate (NMDA) receptor co-agonist in conditions like schizophrenia.[\[5\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data for the application of **Sarcosine- ^{15}N** in research.

Table 1: Recommended Sarcosine Concentrations for In Vitro Studies

Cell Line	Application	Sarcosine Concentration Range	Reference
PC-3 (Prostate Cancer)	Viability and Proliferation Assays	0.2 μM - 10 μM	[12]
PC-3 (Prostate Cancer)	Metabolic Analysis (NMR)	10 μM , 25 μM , 50 μM	[11]
LNCaP (Prostate Cancer)	Viability and Proliferation Assays	0 - 10 μM	[12]
LNCaP (Prostate Cancer)	Metabolic Analysis (NMR)	10 μM , 25 μM , 50 μM	[11]

Table 2: Kinetic Parameters of Enzymes in Sarcosine Metabolism

Enzyme	Substrate	Apparent Km	Apparent Vmax	Organism	Reference
Glycine Sarcosine N-Methyltransferase (GSMT)	Glycine	9 mM	0.8 $\mu\text{mol min}^{-1} \text{mg}^{-1}$	Ectothiorhodospira halochloris	[13]
Glycine Sarcosine N-Methyltransferase (GSMT)	Sarcosine	25 mM	0.9 $\mu\text{mol min}^{-1} \text{mg}^{-1}$	Ectothiorhodospira halochloris	[13]
Sarcosine Dimethylglycine N-Methyltransferase (SDMT)	Sarcosine	6.1 mM	1.3 $\mu\text{mol min}^{-1} \text{mg}^{-1}$	Ectothiorhodospira halochloris	[13]
Glycine N-Methyltransferase (GNMT)	Glycine	2 - 20 mM	35 - 96 $\text{min}^{-1} (\text{kcat})$	Rabbit, Rat, Human	[14]
Glycine N-Methyltransferase (GNMT)	S-adenosylmethionine	0.03 - 0.2 mM	35 - 96 $\text{min}^{-1} (\text{kcat})$	Rabbit, Rat, Human	[14]

Experimental Protocols

Protocol 1: Metabolic Labeling of Prostate Cancer Cells with Sarcosine-15N for Mass Spectrometry Analysis

This protocol details the steps for labeling prostate cancer cells (e.g., PC-3 or LNCaP) with **Sarcosine-15N** to trace its metabolic fate.

Materials:

- High-purity **Sarcosine-15N**

- Prostate cancer cell lines (PC-3, LNCaP)
- Complete cell culture medium (e.g., RPMI 1640 with 10% FBS and 1% penicillin/streptomycin)
- 6-well cell culture plates
- Phosphate-buffered saline (PBS), ice-cold
- Methanol, ice-cold
- Water, LC-MS grade, ice-cold
- Cell scraper
- Microcentrifuge tubes
- Centrifuge

Procedure:

- Cell Seeding: Seed PC-3 or LNCaP cells in 6-well plates at a density that will result in 60-70% confluency at the time of labeling.[\[11\]](#)
- Preparation of Labeling Medium: Prepare complete cell culture medium supplemented with **Sarcosine-15N** at the desired final concentration (e.g., 10 μ M, 25 μ M, or 50 μ M).[\[11\]](#)
- Metabolic Labeling:
 - Aspirate the standard culture medium from the cells.
 - Wash the cells once with PBS.
 - Add the prepared **Sarcosine-15N** labeling medium to the cells.
 - Incubate the cells for a specified duration (e.g., 24 or 48 hours) at 37°C and 5% CO₂. The 48-hour time point has been shown to induce metabolic shifts.[\[11\]](#)
- Metabolite Extraction:

- Place the cell culture plates on ice.
- Aspirate the labeling medium.
- Wash the cells twice with ice-cold PBS.
- Add 1 mL of ice-cold 80% methanol to each well.
- Scrape the cells from the plate and transfer the cell suspension to a pre-chilled microcentrifuge tube.
- Vortex the tubes vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 5 minutes at 4°C.
- Transfer the supernatant containing the metabolites to a new microcentrifuge tube.
- Dry the metabolite extract using a vacuum concentrator.
- Sample Reconstitution for LC-MS Analysis:
 - Reconstitute the dried metabolite extract in a suitable solvent for your LC-MS method (e.g., 50 µL of 50% methanol in water).
 - Vortex and centrifuge to pellet any insoluble material.
 - Transfer the supernatant to an autosampler vial for analysis.

Protocol 2: NMR Spectroscopy Analysis of Sarcosine-15N Labeled Cell Extracts

This protocol outlines the sample preparation and general parameters for analyzing **Sarcosine-15N** labeled cell extracts by NMR spectroscopy.

Materials:

- **Sarcosine-15N** labeled cell extract (from Protocol 1)
- Deuterium oxide (D2O) with a known concentration of an internal standard (e.g., TSP)

- NMR tubes (e.g., 3 mm or 5 mm)

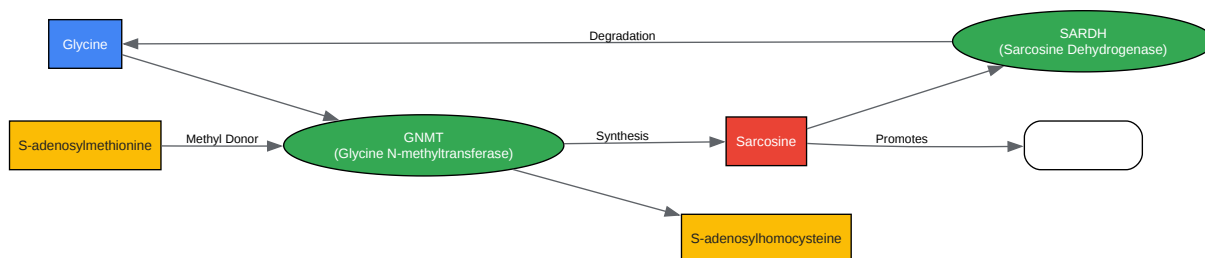
Procedure:

- Sample Preparation:
 - Reconstitute the dried metabolite extract from Protocol 1 in a minimal volume of D₂O containing a chemical shift reference and quantification standard (e.g., TSP).
 - Ensure complete dissolution by vortexing.
 - Centrifuge the sample to remove any particulate matter.
 - Transfer the supernatant to an appropriate NMR tube.
- NMR Data Acquisition:
 - Acquire one-dimensional (1D) ¹H and two-dimensional (2D) ¹H-¹⁵N Heteronuclear Single Quantum Coherence (HSQC) spectra on a high-field NMR spectrometer.
 - The ¹H-¹⁵N HSQC experiment will specifically detect signals from ¹⁵N-labeled metabolites, providing high resolution and selectivity.
- Data Processing and Analysis:
 - Process the NMR spectra using appropriate software (e.g., TopSpin, NMRPipe).
 - Identify and quantify the ¹⁵N-labeled metabolites based on their chemical shifts and signal intensities relative to the internal standard.

Signaling Pathways and Experimental Workflows

Sarcosine Metabolism and its Role in Prostate Cancer

Sarcosine metabolism is intricately linked to one-carbon metabolism and plays a significant role in prostate cancer progression. The key enzymes involved are Glycine N-methyltransferase (GNMT), which synthesizes sarcosine from glycine, and Sarcosine Dehydrogenase (SARDH), which degrades sarcosine back to glycine.[4] In prostate cancer, GNMT expression is often elevated, while SARDH expression is reduced, leading to an accumulation of sarcosine.[4]

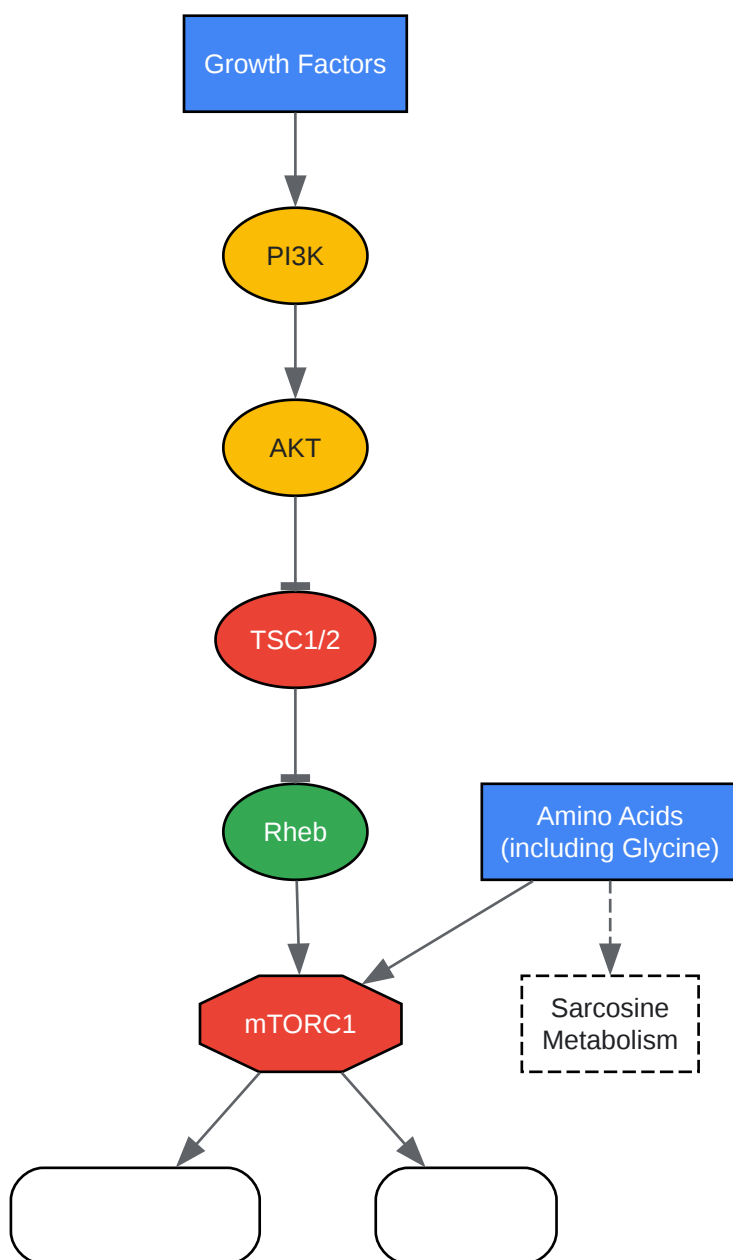


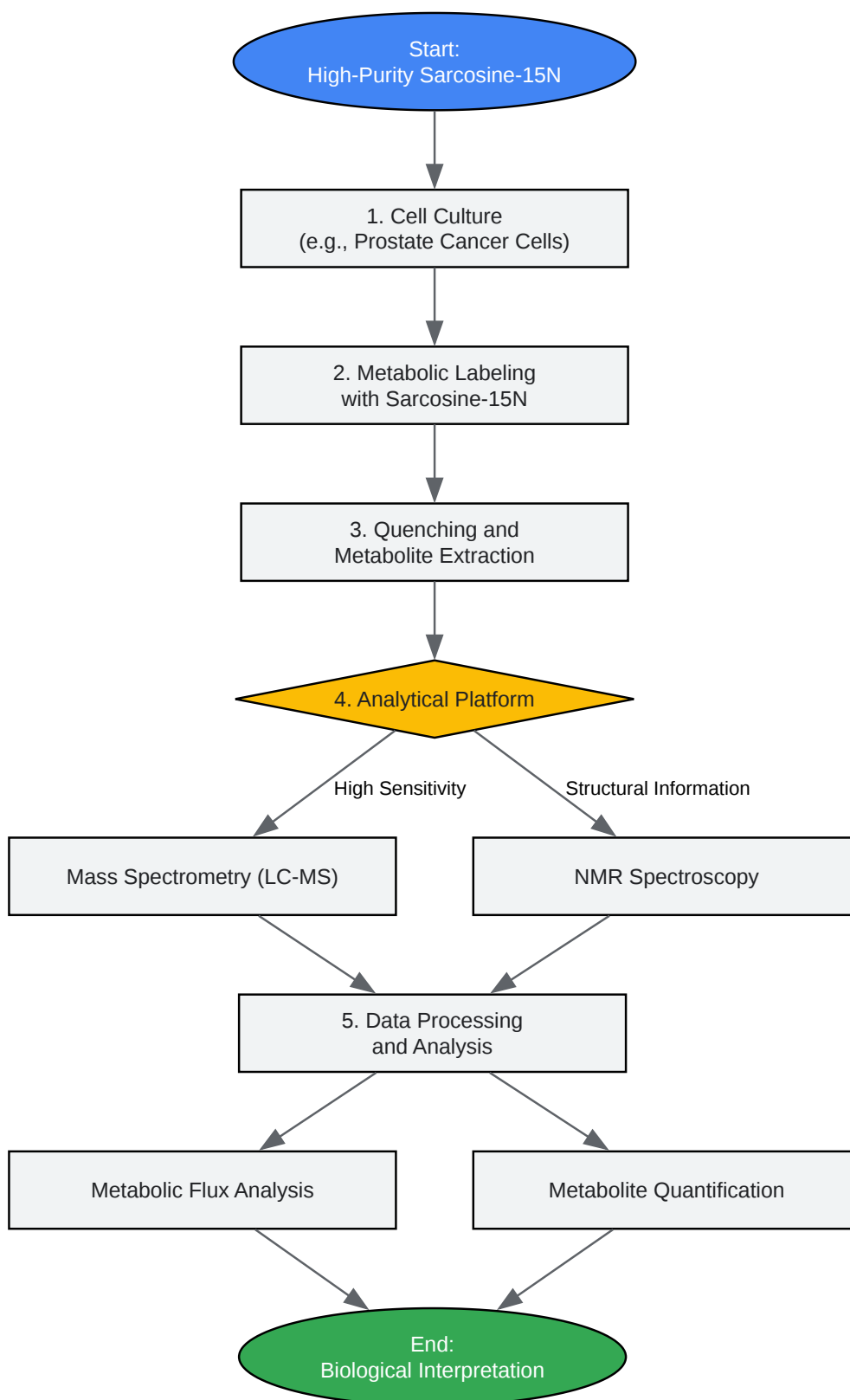
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Caption: Sarcosine metabolic pathway in the context of prostate cancer.

mTOR Signaling Pathway and Sarcosine

The mTOR (mechanistic target of rapamycin) signaling pathway is a central regulator of cell growth, proliferation, and metabolism. It is often dysregulated in cancer. While a direct regulatory link between sarcosine and mTOR is still under investigation, sarcosine metabolism intersects with pathways that influence mTOR activity, such as amino acid sensing and one-carbon metabolism.





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